

Technical Guide: 3-(Methylsulfanyl)-2-oxopropanoic acid

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Compound of Interest

Compound Name: 3-(Methylsulfanyl)-2-oxopropanoic acid

CAS No.: 18542-43-3

Cat. No.: B14712154

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CAS Number: 18542-43-3 Synonyms: S-Methyl-3-thiopyruvate; 3-Methylthio-2-oxopropanoic acid; 3-Methylthiopyruvate.

Executive Summary

3-(Methylsulfanyl)-2-oxopropanoic acid is an alpha-keto acid and the direct transamination product of S-methylcysteine. It serves as a critical intermediate in sulfur amino acid metabolism, bridging the gap between amino acid pools and volatile sulfur compounds responsible for specific flavor profiles (e.g., garlic, nutty notes) via Strecker degradation. In pharmaceutical research, it functions as a structural scaffold for designing inhibitors of enzymes like glutaminase and cysteine transaminases.

Chemical Identity & Physical Properties[1][2][3][4]

Property	Data
CAS Number	18542-43-3
IUPAC Name	3-(Methylsulfanyl)-2-oxopropanoic acid
Molecular Formula	C ₄ H ₆ O ₃ S
Molecular Weight	134.15 g/mol
Structure	CH ₃ -S-CH ₂ -C(=O)-COOH
Physical State	Crystalline solid or viscous oil (purity dependent)
Solubility	Soluble in water, ethanol, DMSO; sparingly soluble in non-polar solvents. [1]
Acidity (pKa)	~2.5 (Carboxylic acid), ~13 (alpha-proton)
Stability	Hygroscopic; susceptible to spontaneous decarboxylation at elevated temperatures.

Biosynthesis and Metabolic Pathway

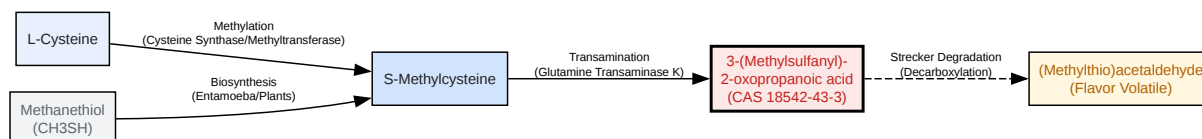
In biological systems, **3-(methylsulfanyl)-2-oxopropanoic acid** is generated primarily through the transamination of S-methylcysteine. This pathway is distinct from the methionine pathway (which generates 4-methylthio-2-oxobutanoic acid, or KMBA).

Mechanism[\[5\]](#)[\[6\]](#)

- Precursor: S-Methylcysteine (derived from cysteine methylation or protein degradation).
- Enzymatic Transformation: A transaminase (e.g., Glutamine Transaminase K or Cysteine Transaminase) transfers the alpha-amino group to an acceptor (usually alpha-ketoglutarate), yielding **3-(methylsulfanyl)-2-oxopropanoic acid**.
- Fate: The keto acid is unstable and often undergoes oxidative decarboxylation or Strecker degradation to form (methylthio)acetaldehyde, a potent volatile.

Pathway Visualization

The following diagram illustrates the metabolic flow from Cysteine to the volatile aldehyde.



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Figure 1: Metabolic pathway showing the conversion of S-methylcysteine to **3-(methylsulfanyl)-2-oxopropanoic acid** and its subsequent degradation.

Chemical Synthesis Protocol

While enzymatic routes exist, chemical synthesis via nucleophilic substitution is preferred for scale and purity.

Method: Nucleophilic Substitution of 3-Bromopyruvate

This protocol utilizes the high reactivity of the alpha-haloketone moiety in 3-bromopyruvate toward the thiomethoxide nucleophile.

Reagents:

- 3-Bromopyruvic acid (or Ethyl 3-bromopyruvate)
- Sodium thiomethoxide (NaSMe)
- Solvent: DMF (Dimethylformamide) or THF/Water mixture
- Quenching agent: Dilute HCl

Step-by-Step Protocol:

- Preparation (0°C): Dissolve 1.0 equivalent of 3-bromopyruvic acid in anhydrous DMF under an inert atmosphere (Nitrogen or Argon). Cool the solution to 0°C in an ice bath to prevent polymerization.

- Nucleophilic Attack: Slowly add 1.1 equivalents of sodium thiomethoxide (powder or solution) dropwise. The reaction is exothermic; maintain temperature < 5°C.
 - Mechanism:[2][3][4] The methanethiolate anion attacks the carbon at position 3, displacing the bromide ion.
 - Reaction: $\text{Br-CH}_2\text{-C(=O)-COOH} + \text{NaSCH}_3 \rightarrow \text{CH}_3\text{-S-CH}_2\text{-C(=O)-COOH} + \text{NaBr}$
- Reaction Monitoring: Stir at 0°C for 1 hour, then allow to warm to room temperature for 2 hours. Monitor consumption of starting material via TLC or LC-MS.
- Workup:
 - Dilute the reaction mixture with ethyl acetate.
 - Wash with dilute HCl (0.1 M) to protonate the carboxylic acid.
 - Wash the organic layer with brine, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purification: Recrystallize from minimal cold ether/hexane or purify via preparative HPLC if high purity is required.

Yield Expectation: 65-80% depending on moisture control.

Applications

Flavor Chemistry (Strecker Degradation)

In food science, this compound is a precursor to (methylthio)acetaldehyde (CAS 23328-62-3). Unlike methional (potato flavor), which comes from methionine, the degradation of **3-(methylsulfanyl)-2-oxopropanoic acid** yields a volatile with garlic, nutty, and cheesy notes.

- Mechanism: The alpha-keto group facilitates decarboxylation, releasing CO_2 and forming the aldehyde.
- Relevance: Critical in the flavor profile of Brassica vegetables (cabbage, broccoli) and processed savory foods.

Pharmaceutical Development[5][6]

- Enzyme Inhibition: Acts as a bioisostere for other alpha-keto acids, serving as a competitive inhibitor for enzymes processing cysteine or glutamine conjugates.
- Synthetic Scaffold: Used as a building block for synthesizing thia-analogs of bioactive amino acids.

Safety and Handling

- Storage: Store at -20°C. The compound is prone to decarboxylation at room temperature over time.
- Handling: Wear gloves and safety glasses. The compound is a skin and eye irritant.[5]
- Odor: Has a characteristic sulfurous odor; handle in a fume hood.

References

- Sigma-Aldrich.Product Specification: **3-(methylsulfanyl)-2-oxopropanoic acid** (CAS 18542-43-3).[6][Link](#)
- PubChem.Compound Summary: **3-(Methylsulfanyl)-2-oxopropanoic acid**. National Library of Medicine. [Link](#)
- Cooper, A. J. L., et al. (2011). Cysteine S-conjugate β -lyases: Important roles in the metabolism of naturally occurring sulfur compounds and xenobiotics. Amino Acids.[7][8] [Link](#)
- Nozaki, T., et al. (2005). Metabolome Analysis Revealed Increase in S-Methylcysteine Synthesis upon L-Cysteine Deprivation in *Entamoeba histolytica*. Journal of Biological Chemistry. [Link](#)
- The Good Scents Company.Flavor Profile: 2-(methylthio)acetaldehyde.[9][Link](#)

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Sources

- [1. Showing Compound \(Methylthio\)acetaldehyde \(FDB008381\) - FooDB \[foodb.ca\]](#)
- [2. WO2013078123A1 - Heterocyclic inhibitors of glutaminase - Google Patents \[patents.google.com\]](#)
- [3. US8604016B2 - Heterocyclic inhibitors of glutaminase - Google Patents \[patents.google.com\]](#)
- [4. centaur.reading.ac.uk \[centaur.reading.ac.uk\]](#)
- [5. CAS 23328-62-3: \(Methylthio\)acetaldehyde | CymitQuimica \[cymitquimica.com\]](#)
- [6. 3-oxopropanoic acid | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [7. Strecker degradation - Wikipedia \[en.wikipedia.org\]](#)
- [8. ugc.futurelearn.com \[ugc.futurelearn.com\]](#)
- [9. Food safety and quality: details \[fao.org\]](#)
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